

analytical methods for characterizing 3-Chloro-4-morpholinoaniline

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Compound of Interest

Compound Name: 3-Chloro-4-morpholinoaniline

CAS No.: 55048-24-3

Cat. No.: B177519

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An Application Note for the Comprehensive Characterization of **3-Chloro-4-morpholinoaniline**

Abstract

3-Chloro-4-morpholinoaniline is a key intermediate in organic synthesis, particularly within the pharmaceutical industry where the purity and structural integrity of building blocks are paramount.^{[1][2]} This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the analytical methods required for the full characterization of this compound. We present detailed, field-proven protocols for High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Nuclear Magnetic Resonance (NMR) Spectroscopy. The causality behind experimental choices is explained to empower users to not only replicate but also adapt these methods as needed.

Introduction: The Analytical Imperative

The molecule **3-Chloro-4-morpholinoaniline** (Figure 1) serves as a critical precursor in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs). Its molecular structure, featuring a chlorinated aromatic ring, a secondary amine within a

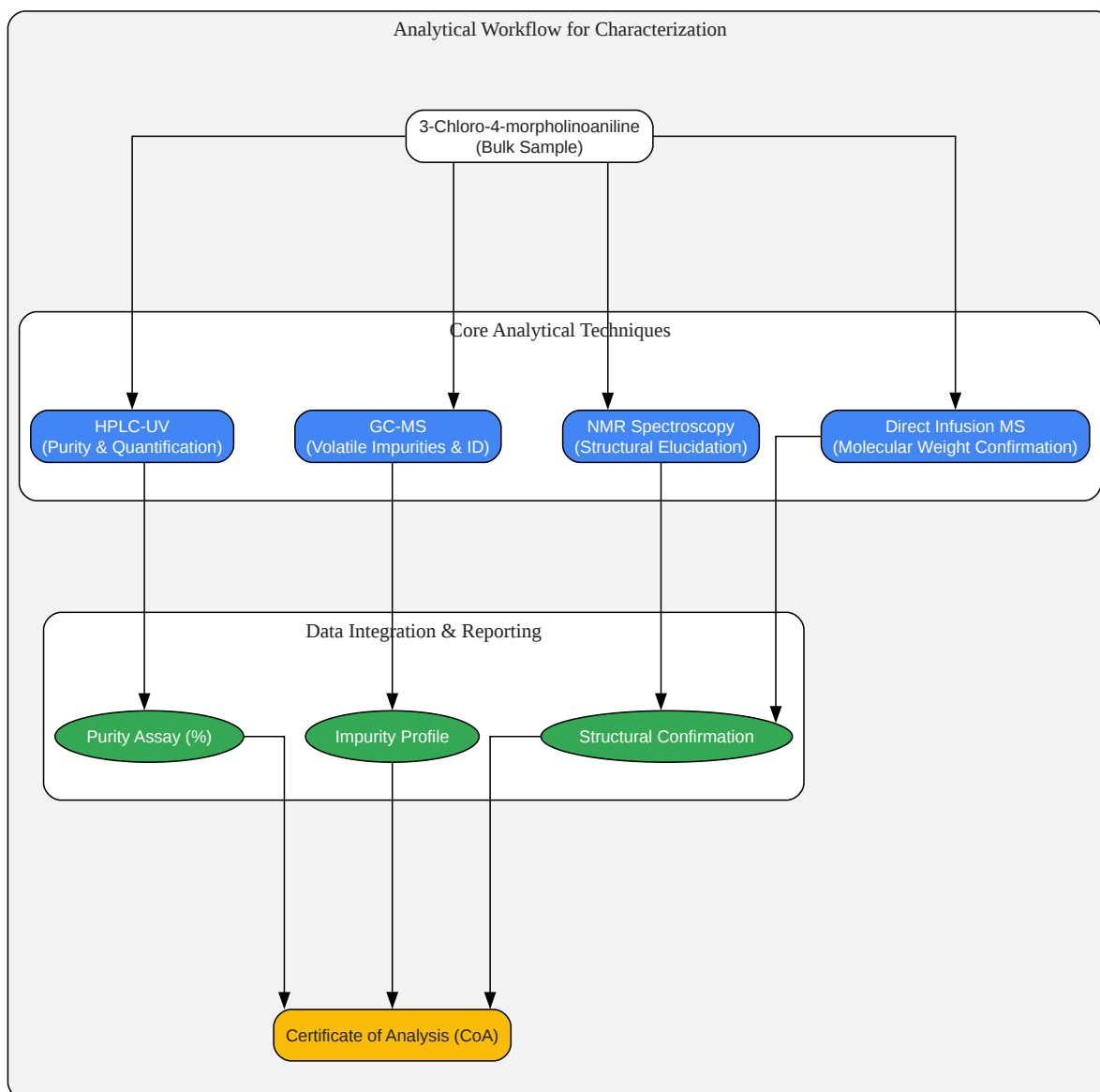
morpholine ring, and a primary aniline group, presents a unique analytical challenge. The presence of potential impurities—such as positional isomers, unreacted starting materials, or byproducts of synthesis—necessitates a multi-faceted analytical approach to ensure its identity, purity, and quality before its use in downstream applications. This guide establishes a robust framework for achieving this comprehensive characterization.

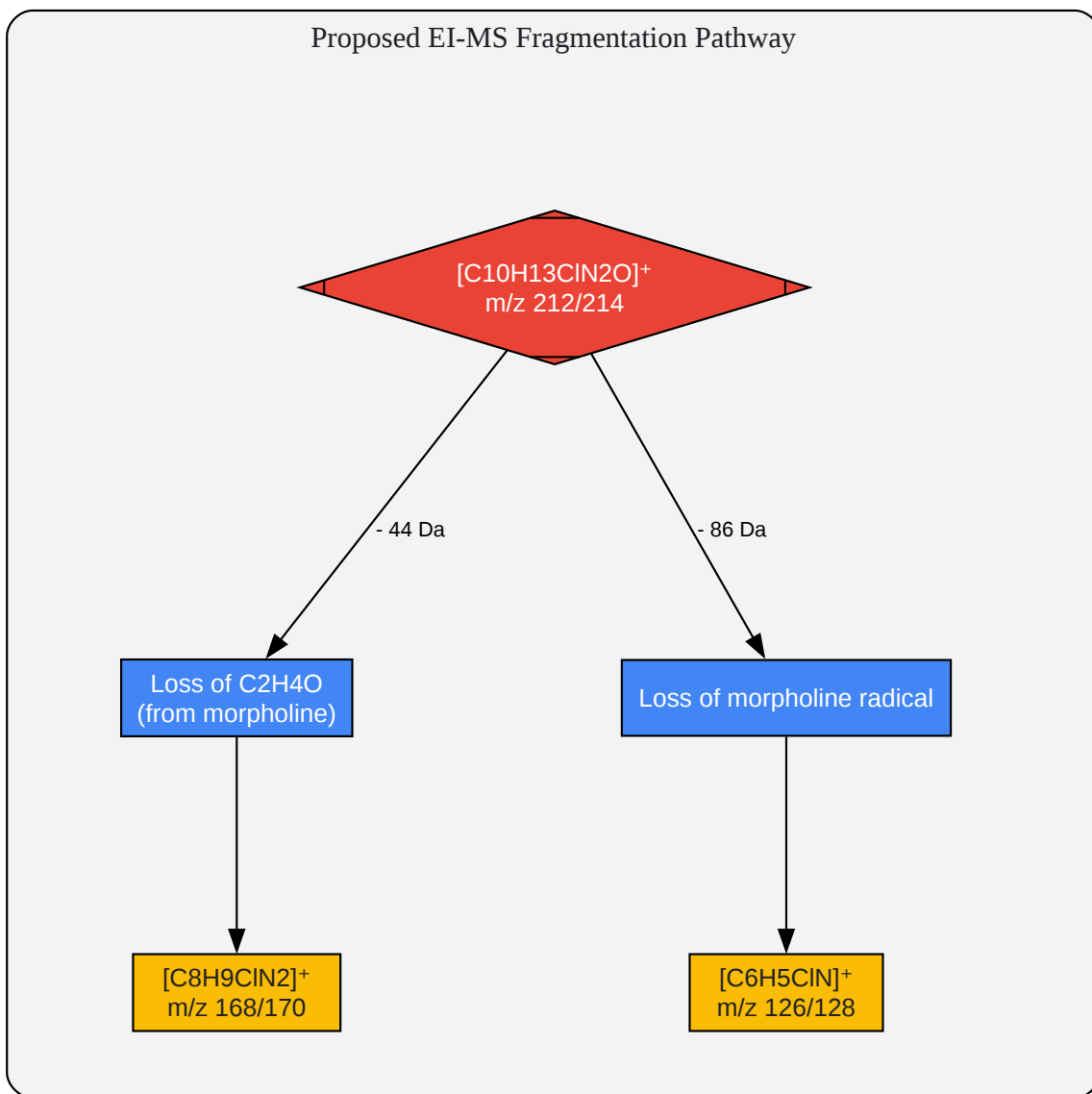
Figure 1: Chemical Structure of **3-Chloro-4-morpholinoaniline**

- IUPAC Name: 3-chloro-4-morpholin-4-ylaniline[3]
- Molecular Formula: $C_{10}H_{13}ClN_2O$ [3]
- Molecular Weight: 212.67 g/mol [3]
- CAS Number: 55048-24-3[1]

Orthogonal Analytical Strategy

No single analytical technique can provide a complete picture of a compound's purity and structure. We advocate for an orthogonal approach, where different methods provide complementary information. High-performance liquid chromatography (HPLC) is the gold standard for purity assessment, while gas chromatography-mass spectrometry (GC-MS) excels at identifying volatile impurities. Nuclear magnetic resonance (NMR) spectroscopy provides the definitive structural confirmation.





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Sources

- [1. 3-CHLORO-4-MORPHOLINOANILINE | 55048-24-3 \[chemicalbook.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. 3-Chloro-4-morpholinoaniline | C10H13ClN2O | CID 108661 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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